

5-(2-Chloroethoxy)benzo[b]thiophene: Structural Informatics and Synthetic Methodologies

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Compound of Interest

Compound Name: 5-(2-Chloroethoxy)benzo[b]thiophene
Cat. No.: B8709146

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Executive Summary

In modern pharmaceutical development, the strategic selection of molecular building blocks dictates the efficiency of downstream lead optimization. **5-(2-**

Chloroethoxy)benzo[b]thiophene is a highly versatile electrophilic intermediate utilized extensively in the synthesis of Selective Estrogen Receptor Modulators (SERMs) and novel antimicrobial pathoblockers[1]. By combining the rigid, lipophilic bioisosteric properties of a benzothiophene core with a reactive 2-chloroethoxy linker, this compound enables the modular attachment of basic pharmacophores.

For cheminformatics tracking and database querying, the compound is definitively indexed under PubChem CID 57428880 and the InChIKey AUAGGWAAFNBUDI-UHFFFAOYSA-N[2]. This technical guide details the structural parameters, mechanistic utility, and self-validating synthetic protocols required to leverage this intermediate in advanced drug discovery workflows.

Cheminformatics & Structural Grounding

Accurate compound identification is the bedrock of reproducible research. The quantitative identifiers and physicochemical properties of **5-(2-chloroethoxy)benzo[b]thiophene** are summarized below to facilitate integration into electronic laboratory notebooks (ELNs) and computational chemistry pipelines.

Quantitative Data Summary

Identifier / Property	Value	Source
Compound Name	5-(2-Chloroethoxy)-1-benzothiophene	2[2]
CAS Registry Number	893442-52-9	3[3]
PubChem CID	57428880	2[2]
InChIKey	AUAGGWAAFNBUDI-UHFFFAOYSA-N	2[2]
Molecular Formula	C10H9CIOS	2[2]
Monoisotopic Mass	212.00627 Da	2[2]
SMILES	<chem>C1=CC2=C(C=CS2)C=C1OC</chem> <chem>CCl</chem>	2[2]

Mechanistic Role in Drug Design

The architecture of **5-(2-chloroethoxy)benzo[b]thiophene** is not accidental; it is designed for precise pharmacophoric placement.

- The Benzo[b]thiophene Core: This bicyclic system acts as a robust bioisostere for indole or naphthalene. It provides essential stacking and hydrophobic interactions within target binding pockets, such as the estrogen receptor (ER-) or the BcPhzB enzyme in *Pseudomonas aeruginosa*[\[1\]](#).
- The 2-Chloroethoxy Linker: The oxygen atom serves as a flexible hinge and potential hydrogen bond acceptor. More importantly, the terminal primary chloride is an ideal

electrophile. It is primed for nucleophilic displacement by secondary amines (e.g., piperidine, piperazine).

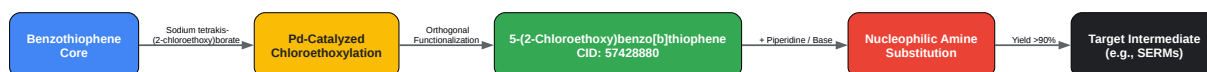
nucleophilic displacement by secondary amines (e.g., piperidine, piperazine).

Causality in Target Binding: When the chloride is displaced by an amine, the resulting basic nitrogen becomes protonated at physiological pH. This cationic center is crucial for forming salt bridges with acidic residues in the target protein (e.g., interacting with Asp57 in BcPhzB), thereby anchoring the drug molecule and drastically increasing binding affinity[1].

Synthetic Workflows & Causality

Historically, attaching a chloroethoxy chain to an aromatic core required harsh nucleophilic substitution conditions that often led to side reactions. Modern methodologies employ a highly efficient palladium-catalyzed chloroethoxylation[4].

By utilizing sodium tetrakis-(2-chloroethoxy)borate, researchers can achieve orthogonal functionalization of aryl chlorides. This transformation proceeds efficiently without the need for an additional external base, preserving sensitive functional groups on the benzothiophene core[4]. Once synthesized, the intermediate is subjected to amine substitution to yield the final active pharmaceutical ingredient (API).



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Workflow from benzothiophene core to target intermediate via **5-(2-chloroethoxy)benzo[b]thiophene**.

Self-Validating Experimental Protocol

To ensure high-fidelity translation from this intermediate to a target drug molecule, the following protocol details the nucleophilic substitution of **5-(2-chloroethoxy)benzo[b]thiophene** with a secondary amine (e.g., piperazine derivatives)[5].

Protocol: Displacement with Piperidine

Objective: Synthesize 5-(2-(piperidin-1-yl)ethoxy)benzo[b]thiophene.

Step 1: Reaction Assembly

- Action: Dissolve 1.0 equivalent of **5-(2-chloroethoxy)benzo[b]thiophene** in anhydrous N,N-Dimethylformamide (DMF) to achieve a 0.2 M concentration.
- Causality: DMF is a polar aprotic solvent. It solvates the cations (from the base) while leaving the nucleophile naked and highly reactive, drastically lowering the activation energy for the transition state.

Step 2: Reagent Addition

- Action: Add 2.5 equivalents of piperidine, followed by 1.5 equivalents of finely powdered potassium carbonate (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">) and a catalytic amount (0.1 eq) of sodium iodide (NaI).
- Causality: Excess amine drives the reaction kinetics. acts as an acid scavenger to neutralize the generated HCl, preventing the protonation and subsequent deactivation of piperidine. NaI facilitates an in situ Finkelstein reaction, converting the alkyl chloride to a more reactive alkyl iodide, thereby accelerating the substitution.

Step 3: Thermal Activation

- Action: Stir the mixture at 80°C under a nitrogen atmosphere for 8–12 hours.

Step 4: Self-Validating Analytical Checkpoint

- Action: Withdraw a 10 µL aliquot, dilute in 1 mL of Acetonitrile, and analyze via LC-MS.
- Validation: The reaction is deemed complete when the starting material peak (

) is entirely consumed and replaced by the product peak (

).

Step 5: Workup and Purification

- Action: Quench the reaction with distilled water and extract three times with Ethyl Acetate. Wash the combined organic layers with 5% aqueous LiCl or brine (to remove residual DMF), dry over anhydrous

, and concentrate under reduced pressure. Purify via flash column chromatography (DCM:MeOH 95:5).

- Validation: Confirm the structure via

NMR. The disappearance of the characteristic triplet of the

protons (typically around 3.8 ppm) and the shift of the

protons confirm successful substitution.

References

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